

ALD-PEG4-OPFP supplier and handling instructions

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Compound of Interest

Compound Name: ALD-PEG4-OPFP

Cat. No.: B1526763

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Application Notes and Protocols: ALD-PEG4-OPFP

For Researchers, Scientists, and Drug Development Professionals

Introduction

ALD-PEG4-OPFP is a heterobifunctional crosslinker featuring an aldehyde group and a pentafluorophenyl (PFP) ester, connected by a 4-unit polyethylene glycol (PEG) spacer. This linker is predominantly utilized in bioconjugation, particularly for the synthesis of antibody-drug conjugates (ADCs). The aldehyde group facilitates reaction with aminoxy-containing molecules to form a stable oxime linkage. The PFP ester is an amine-reactive functional group that forms a stable amide bond with primary amines and is less susceptible to hydrolysis compared to N-hydroxysuccinimide (NHS) esters.[1] The hydrophilic PEG4 spacer enhances the solubility of the molecule in aqueous environments.[2]

Suppliers

A variety of chemical suppliers offer **ALD-PEG4-OPFP** and similar reagents. Below is a list of potential vendors:

- BroadPharm
- GlpBio

- DC Chemicals
- MedchemExpress
- CymitQuimica
- Conju-Probe

Physicochemical and Handling Properties

Proper handling and storage of **ALD-PEG4-OPFP** are crucial for maintaining its reactivity and ensuring experimental success.

Property	Value	Source
Molecular Weight	563.5 g/mol	[2]
CAS Number	1324007-10-4	[2]
Purity	Typically ≥98%	[2]
Appearance	Colorless oil	
Storage Temperature	-20°C	
Shipping Temperature	Ambient	
Solubility	Soluble in DMSO, DCM, DMF	

Experimental Protocols

Protocol 1: Two-Step Bioconjugation - Protein Labeling with a Small Molecule

This protocol describes the conjugation of a protein (containing primary amines, e.g., lysine residues) to a small molecule that has been functionalized with an aminooxy group.

Materials:

- **ALD-PEG4-OPFP**

- Protein of interest (e.g., antibody) in an amine-free buffer (e.g., PBS, pH 7.2-7.5)
- Aminoxy-functionalized small molecule
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Desalting columns or dialysis equipment
- Reaction Buffer: Phosphate-buffered saline (PBS), pH 7.2-7.5

Step 1: Reaction of **ALD-PEG4-OPFP** with the Protein

- Protein Preparation: Dissolve the protein in the Reaction Buffer at a concentration of 1-10 mg/mL.
- Crosslinker Preparation: Immediately before use, dissolve **ALD-PEG4-OPFP** in anhydrous DMF or DMSO to a concentration of 10-20 mM.
- Reaction: Add a 10- to 50-fold molar excess of the dissolved **ALD-PEG4-OPFP** to the protein solution. The optimal molar ratio should be determined empirically for each specific application.
- Incubation: Incubate the reaction mixture for 1-4 hours at room temperature or overnight at 4°C.
- Purification: Remove excess, unreacted **ALD-PEG4-OPFP** using a desalting column or by dialysis against the Reaction Buffer.

Step 2: Reaction of Aldehyde-Modified Protein with Aminoxy-Functionalized Small Molecule

- Aminoxy-Molecule Preparation: Dissolve the aminoxy-functionalized small molecule in a compatible solvent.
- Reaction: Add the dissolved aminoxy-functionalized small molecule to the purified aldehyde-modified protein. The reaction is most efficient at a neutral pH (6.5-7.5).
- Catalysis (Optional): To accelerate the reaction, aniline or its derivatives can be used as a catalyst.

- Incubation: Incubate the reaction mixture for 2-4 hours at room temperature.
- Final Purification: Purify the final protein-small molecule conjugate using size-exclusion chromatography, dialysis, or another appropriate method to remove unreacted small molecules and byproducts.

Safety and Handling

General Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle the reagent in a well-ventilated area.
- Avoid inhalation of any dust or vapors.
- Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.
- Wash hands thoroughly after handling.

Storage:

- Store **ALD-PEG4-OPFP** at -20°C in a dry environment.
- The reagent is moisture-sensitive. Equilibrate the vial to room temperature before opening to prevent condensation.

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.

Diagrams

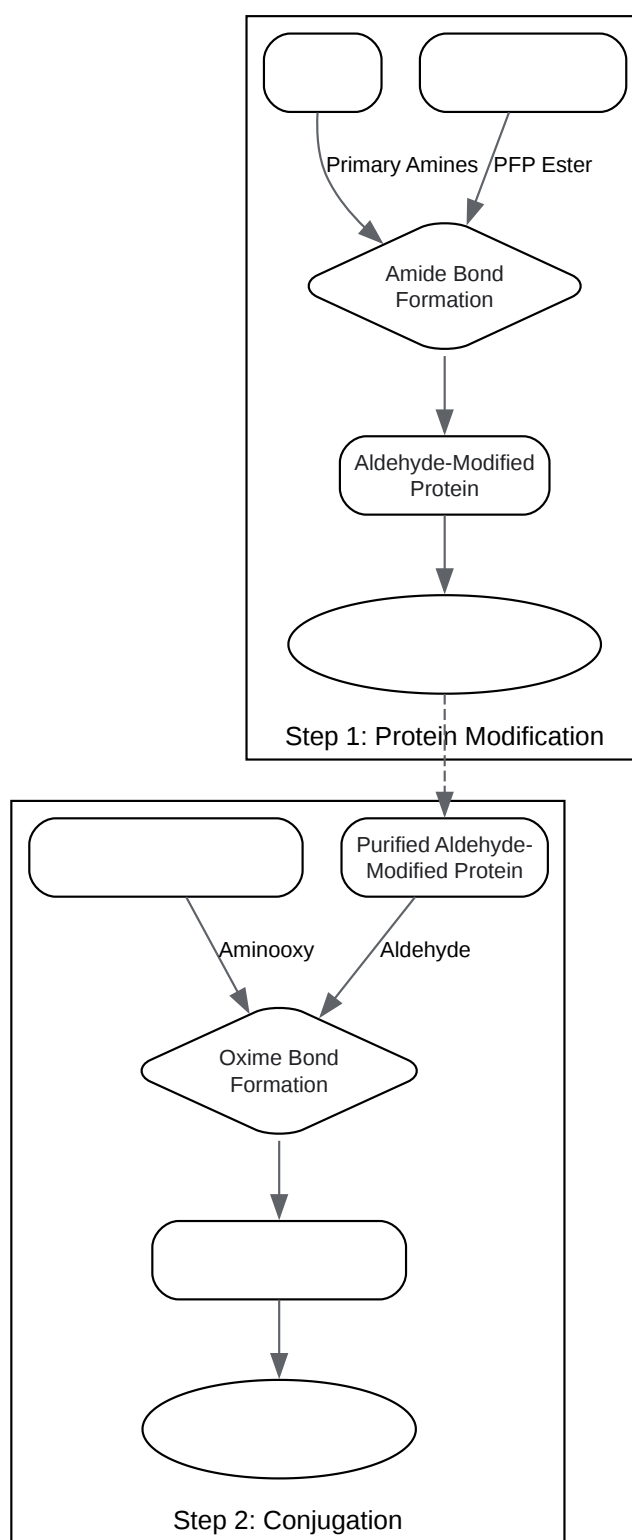


Figure 1: Two-Step Bioconjugation Workflow

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Caption: A diagram illustrating the two-step bioconjugation process using **ALD-PEG4-OPFP**.

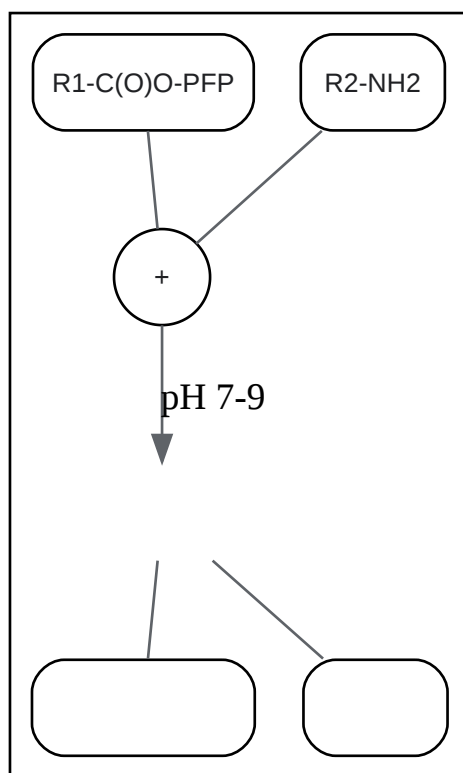


Figure 2: Reaction of PFP Ester with Primary Amine

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Caption: The reaction mechanism of a PFP ester with a primary amine to form a stable amide bond.

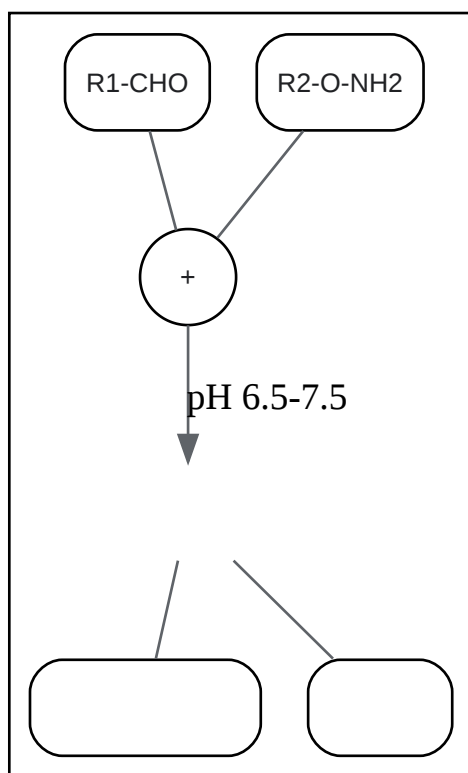


Figure 3: Reaction of Aldehyde with Aminoxy Group

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Caption: The formation of a stable oxime linkage from the reaction of an aldehyde and an aminoxy group.

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References

- 1. Pentafluorophenyl esters - Wikipedia [en.wikipedia.org]
- 2. glenresearch.com [glenresearch.com]
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